

Essential Guide to the Safe Disposal of EW-7195

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Compound of Interest

Compound Name: EW-7195

Cat. No.: B8240650

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of **EW-7195**, a potent and selective ALK5 (TGF β R1) inhibitor. Adherence to these procedures is critical for minimizing risks and maintaining a safe research environment.

Chemical and Safety Data Overview

A clear understanding of the chemical properties and associated hazards of **EW-7195** is the first step toward safe handling and disposal.

Identifier	Value
Chemical Name	3-[[5-(6-Methylpyridin-2-yl)-4-([1,2,4]triazolo[1,5-a]pyridin-6-yl)-1H-imidazol-2-yl]methylamino]benzonitrile[1]
CAS Number	1352609-28-9[1][2]
Molecular Formula	C23H18N8[1][2]
Molecular Weight	406.44 g/mol [1][2]
Appearance	Crystalline solid, powder
Solubility	Soluble in DMSO
Storage	Store at -20°C as a powder or at -80°C in solvent.[1]



Hazard Identification and GHS Classification

EW-7195 is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazards:

GHS Classification	Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed[1]
Acute aquatic toxicity (Category 1)	H400: Very toxic to aquatic life[1]
Chronic aquatic toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects[1]

Signal Word: Warning

Hazard Pictograms:

-  alt text
-  alt text

Proper Disposal Procedures

The primary directive for the disposal of **EW-7195** is to "Dispose of contents/container to an approved waste disposal plant"[1]. This ensures that the compound is handled by professionals equipped to manage hazardous chemical waste and prevent environmental contamination.

Step-by-Step Disposal Protocol:

- Waste Segregation:
 - Solid Waste: Collect unused or expired **EW-7195** powder in a clearly labeled, sealed container designated for solid chemical waste.
 - Liquid Waste: Collect solutions of **EW-7195** (e.g., dissolved in DMSO) in a separate, clearly labeled, and sealed container for liquid chemical waste. Do not mix with other solvent waste unless compatible and permitted by your institution's waste management guidelines.

- Contaminated Materials: Any materials that have come into contact with **EW-7195**, such as pipette tips, gloves, and bench paper, should be considered contaminated. Place these items in a designated, sealed waste bag or container for solid chemical waste.
- Labeling:
 - All waste containers must be clearly and accurately labeled with the full chemical name ("**EW-7195**"), the relevant hazard pictograms, and the date.
- Storage of Waste:
 - Store waste containers in a designated, secure area away from general laboratory traffic. This area should be well-ventilated and have secondary containment to prevent the spread of material in case of a leak.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste. Follow their specific procedures for waste manifest documentation and pickup.

Experimental Protocols and Safety

Handling Precautions:

- Always handle **EW-7195** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols[1].
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- Avoid direct contact with the skin and eyes[1].
- Do not eat, drink, or smoke in areas where **EW-7195** is handled or stored[1].
- Wash hands thoroughly after handling the compound[1].

Accidental Release Measures:

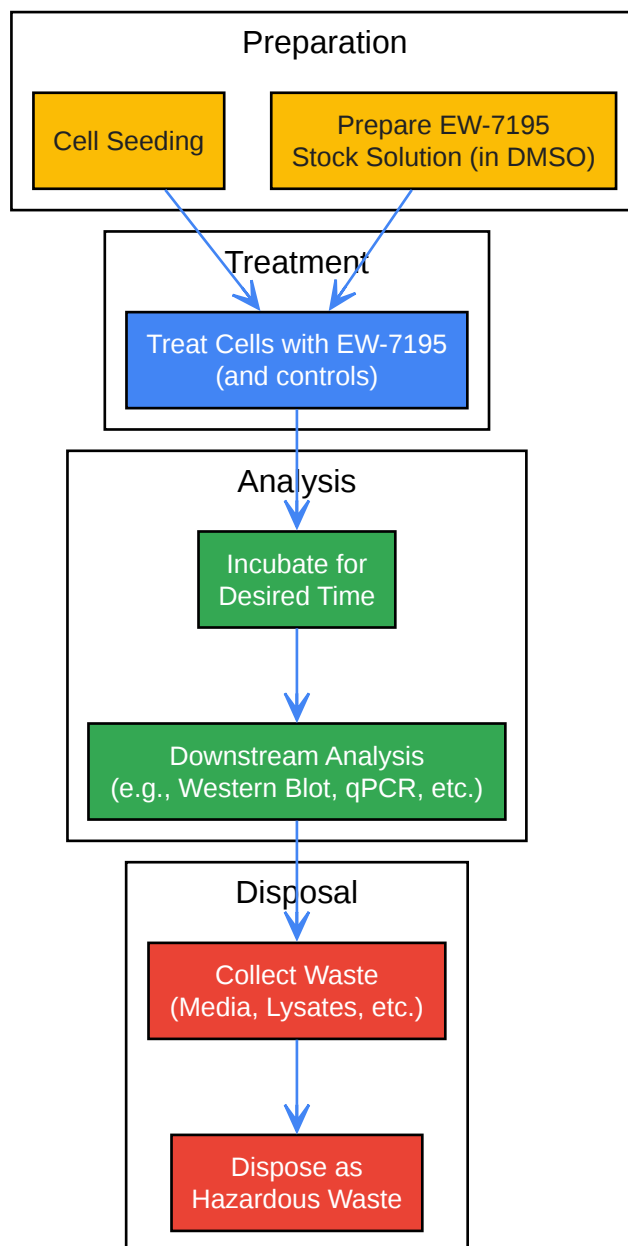
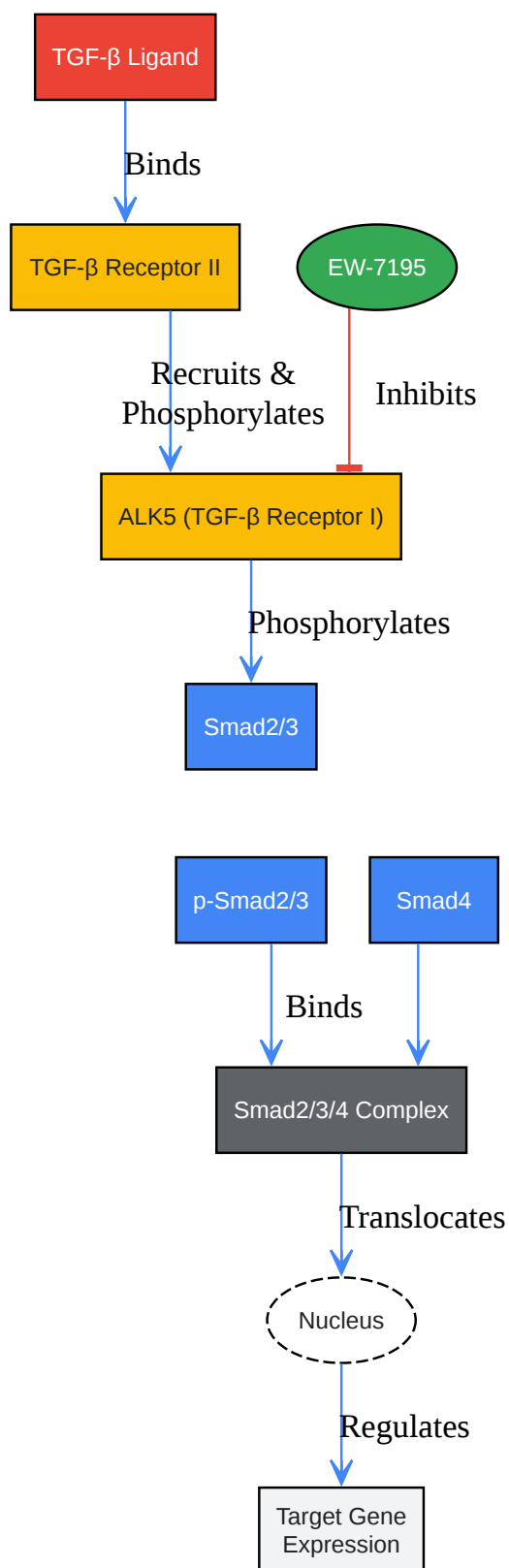
In the event of a spill, follow these procedures:

- Evacuate and Secure: Evacuate non-essential personnel from the immediate area. Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage. Do not allow the material to enter drains or watercourses^[1].
- Clean-up:
 - Solid Spills: Carefully sweep or scoop up the solid material, avoiding dust generation. Place it in a labeled, sealed container for disposal.
 - Liquid Spills: Absorb the solution with an inert, non-combustible absorbent material such as vermiculite, sand, or earth. Place the contaminated absorbent material into a labeled, sealed container for disposal.
- Decontamination: Decontaminate the spill area and any affected equipment by scrubbing with a suitable solvent (e.g., alcohol), followed by soap and water. Collect all decontamination materials for disposal as hazardous waste.

Signaling Pathway and Experimental Workflow

TGF- β Signaling Pathway Inhibition by **EW-7195**

EW-7195 is a selective inhibitor of the TGF- β type I receptor, ALK5. By inhibiting ALK5, **EW-7195** blocks the phosphorylation of Smad2 and Smad3, which in turn prevents their complex formation with Smad4 and subsequent translocation into the nucleus to regulate gene expression. This inhibition disrupts the TGF- β signaling cascade.



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References

- 1. EW-7195|1352609-28-9|MSDS [dcchemicals.com]
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